Step-by-step synthesis protocol for 4-Acetylthiomorpholine-3-carbothioamide

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Compound of Interest

Compound Name:	*4-Acetylthiomorpholine-3-carbothioamide*
CAS No.:	*1936720-96-5*
Cat. No.:	*B2936999*

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An in-depth guide to the rational design and step-by-step synthesis of **4-Acetylthiomorpholine-3-carbothioamide**, a novel heterocyclic compound with potential applications in medicinal chemistry and drug discovery.

Introduction and Rationale

Thiomorpholine and its derivatives are recognized as "privileged scaffolds" in medicinal chemistry, forming the core of numerous bioactive compounds with a wide range of therapeutic effects, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2] The introduction of a carbothioamide group is a common strategy in drug design to enhance biological activity, as this functional group can participate in hydrogen bonding and metal chelation, crucial for molecular recognition at biological targets.[3] The N-acetylation of the thiomorpholine ring serves to modulate the compound's physicochemical properties, such as solubility, lipophilicity, and metabolic stability.

This document provides a comprehensive, step-by-step protocol for the synthesis of the novel compound **4-Acetylthiomorpholine-3-carbothioamide**. As no direct synthesis for this specific

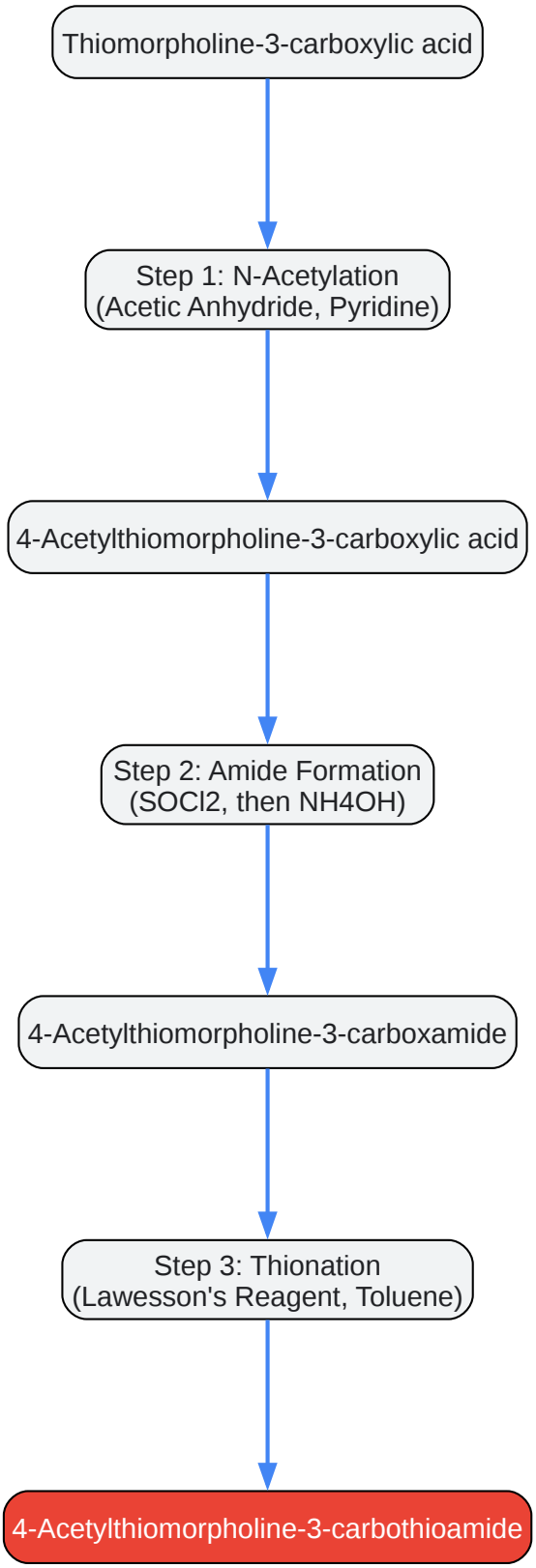
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molecule has been reported in the literature, the following protocol is a rationally designed, multi-step pathway based on well-established and reliable chemical transformations. The chosen synthetic route begins with the commercially available starting material, Thiomorpholine-3-carboxylic acid, and proceeds through N-acetylation, amide formation, and subsequent thionation to yield the final product. This approach ensures a high probability of success and provides a clear, reproducible methodology for researchers.

Overall Synthetic Scheme

The proposed synthesis is a three-step process, as illustrated in the workflow diagram below. Each step is designed to be high-yielding and uses readily available reagents.

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Caption: Overall synthetic workflow for the preparation of the target compound.

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Experimental Protocols

Materials and Reagents

Reagent/Material	Grade	Supplier
Thiomorpholine-3-carboxylic acid	≥97%	Sigma-Aldrich
Acetic Anhydride	Reagent Grade, ≥98%	Sigma-Aldrich
Pyridine	Anhydrous, 99.8%	Sigma-Aldrich
Thionyl Chloride	ReagentPlus®, ≥99%	Sigma-Aldrich
Ammonium Hydroxide solution	28-30% NH3 basis	Sigma-Aldrich
Lawesson's Reagent	97%	Sigma-Aldrich
Toluene	Anhydrous, 99.8%	Sigma-Aldrich
Dichloromethane (DCM)	Anhydrous, ≥99.8%	Sigma-Aldrich
Diethyl Ether	Anhydrous, ≥99%	Sigma-Aldrich
Ethyl Acetate	HPLC Grade	Fisher Scientific
Hexanes	HPLC Grade	Fisher Scientific
Anhydrous Sodium Sulfate	ACS Reagent	VWR Chemicals

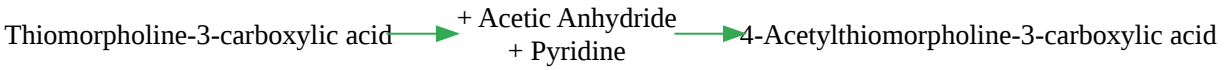
Safety Precautions: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn at all times. Thionyl chloride and Lawesson's reagent are corrosive and have noxious odors; handle with extreme care.

Step 1: Synthesis of 4-Acetylthiomorpholine-3-carboxylic acid

Rationale: This step introduces the acetyl group onto the nitrogen of the thiomorpholine ring. N-acetylation is a standard transformation for secondary amines. Acetic anhydride is used as the

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acetylating agent, and pyridine serves as a base to neutralize the acetic acid byproduct and to catalyze the reaction.[4]



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Caption: Reaction scheme for the N-acetylation of the starting material.

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stir bar, add Thiomorpholine-3-carboxylic acid (10.0 g, 67.9 mmol).
- Add anhydrous pyridine (100 mL) to dissolve the starting material. Cool the solution to 0 °C in an ice bath.
- Slowly add acetic anhydride (9.6 mL, 101.9 mmol, 1.5 eq.) to the stirred solution over 15 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 10% Methanol in Dichloromethane).
- Upon completion, pour the reaction mixture into 300 mL of ice-cold 1M HCl.
- Extract the aqueous layer with ethyl acetate (3 x 150 mL).
- Combine the organic layers and wash with brine (100 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization from an ethyl acetate/hexanes mixture to afford 4-Acetylthiomorpholine-3-carboxylic acid as a white solid.

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Expected Yield: 85-95% Characterization: The product can be characterized by ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry to confirm the structure.

Step 2: Synthesis of 4-Acetylthiomorpholine-3-carboxamide

Rationale: This step converts the carboxylic acid functional group into a primary amide. This is a necessary intermediate for the subsequent thionation step. The conversion is achieved by first activating the carboxylic acid by forming an acid chloride with thionyl chloride, followed by reaction with aqueous ammonia. This is a classic and efficient method for primary amide synthesis.

Procedure:

- In a fume hood, suspend 4-Acetylthiomorpholine-3-carboxylic acid (10.0 g, 52.8 mmol) in anhydrous dichloromethane (100 mL) in a 250 mL round-bottom flask with a magnetic stir bar.
- Cool the suspension to 0 °C.
- Slowly add thionyl chloride (5.8 mL, 79.2 mmol, 1.5 eq.) dropwise to the suspension.
- Add a catalytic amount of N,N-Dimethylformamide (DMF) (2-3 drops).
- Allow the mixture to warm to room temperature and then heat to reflux (approx. 40 °C) for 2 hours, or until the solution becomes clear.
- Cool the reaction mixture to room temperature and concentrate under reduced pressure to remove excess thionyl chloride and DCM.
- Re-dissolve the crude acid chloride in anhydrous DCM (50 mL) and cool to 0 °C in an ice bath.
- In a separate beaker, cool 100 mL of concentrated ammonium hydroxide solution (28-30%) in an ice bath.

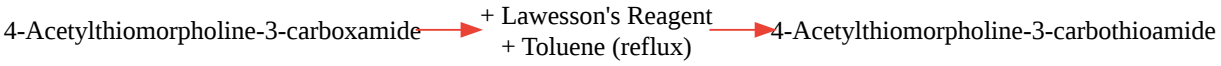
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- Slowly add the solution of the acid chloride to the cold, stirred ammonium hydroxide solution. A precipitate will form.
- Stir the mixture vigorously for 1 hour at 0 °C.
- Filter the resulting solid and wash with cold water (3 x 50 mL) and then with cold diethyl ether (2 x 50 mL).
- Dry the solid under vacuum to yield 4-Acetylthiomorpholine-3-carboxamide as a white to off-white powder.

Expected Yield: 80-90% Characterization: The structure of the amide can be confirmed by IR spectroscopy (presence of amide C=O and N-H stretches), ^{1}H NMR, and Mass Spectrometry.

Step 3: Synthesis of 4-Acetylthiomorpholine-3-carbothioamide

Rationale: This final step converts the primary amide into the target primary carbothioamide. This transformation is known as thionation. Lawesson's reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide) is a widely used and effective reagent for converting carbonyls, especially amides, into their corresponding thiocarbonyls.



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Caption: Thionation of the intermediate amide to yield the final product.

Procedure:

- To a 500 mL round-bottom flask, add 4-Acetylthiomorpholine-3-carboxamide (8.0 g, 42.5 mmol) and Lawesson's reagent (10.3 g, 25.5 mmol, 0.6 eq.).
- Add anhydrous toluene (200 mL) and equip the flask with a reflux condenser under a nitrogen atmosphere.

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- Heat the mixture to reflux (approx. 110 °C) with vigorous stirring for 4-6 hours. Monitor the reaction by TLC (Eluent: 50% Ethyl Acetate in Hexanes).
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the mixture under reduced pressure to remove the toluene.
- The crude residue will contain the product and byproducts from Lawesson's reagent. Purify the crude material using flash column chromatography on silica gel.
- Elute the column with a gradient of ethyl acetate in hexanes (e.g., 20% to 60%) to isolate the pure product.
- Combine the fractions containing the product and concentrate under reduced pressure to yield **4-Acetylthiomorpholine-3-carbothioamide** as a pale yellow solid.

Expected Yield: 60-75% Characterization: The final product should be characterized by ^{1}H NMR, ^{13}C NMR, High-Resolution Mass Spectrometry (HRMS), and IR spectroscopy (disappearance of the amide C=O stretch and appearance of the C=S stretch).

Conclusion

This document outlines a robust and detailed three-step synthesis for the novel compound **4-Acetylthiomorpholine-3-carbothioamide**, starting from a commercially available precursor. The protocol relies on well-established chemical reactions, ensuring a high degree of reproducibility. By following these procedures, researchers in organic synthesis and drug development can successfully prepare this promising heterocyclic scaffold for further investigation into its biological activities.

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